Molecular Architecture and Pharmaceutical Utility of ProMPi FSI

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Compound of Interest

Compound Name:	*1-Methyl-1-propylpiperidinium bis(fluorosulfonyl)imide*
CAS No.:	*911303-46-3*
Cat. No.:	*B1435769*

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A Technical Guide for Drug Development & Bio-Device Engineering

Executive Summary & Core Definition

ProMPi FSI is a third-generation ionic liquid consisting of the 1-methyl-1-propylpiperidinium cation ([PMpip]^+ or ProMPi) and the bis(fluorosulfonyl)imide anion ([FSI]^-).

While historically categorized as a high-performance electrolyte for lithium-ion batteries due to its low viscosity and high conductivity, ProMPi FSI has emerged in drug development as a critical biocompatible solvent and stabilizing agent. Its unique molecular structure allows it to suppress the fibrillation of amyloidogenic proteins (like insulin) and serve as a signal-transducing medium in enzymatic biosensors.

- IUPAC Name: **1-Methyl-1-propylpiperidinium bis(fluorosulfonyl)imide**
- Chemical Formula:

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- Molecular Weight: 322.39 g/mol
- Key Characteristic: Hydrophobic-Hydrophilic balance tunable for protein interface interactions.

Molecular Structure & Physiochemical Properties

The efficacy of ProMPi FSI in biological contexts stems from the specific steric and electronic properties of its ion pair.

The Cation: 1-Methyl-1-propylpiperidinium ([PMpip])

The piperidinium ring is a six-membered saturated heterocycle. Unlike imidazolium cations (common in older ILs), the piperidinium core is non-aromatic and chemically inert, reducing the risk of unwanted side reactions with active pharmaceutical ingredients (APIs).

- Steric Bulk: The propyl and methyl groups on the nitrogen create a specific steric shield that prevents the lattice from packing efficiently, keeping the substance liquid at room temperature.
- Bio-interaction: The alkyl chains act as hydrophobic anchors, allowing the cation to interact with the hydrophobic domains of proteins, potentially blocking aggregation sites.

The Anion: Bis(fluorosulfonyl)imide ([FSI])

The [FSI]^- anion is structurally similar to [TFSI]^- but replaces trifluoromethyl groups (

) with fluorine atoms (

).

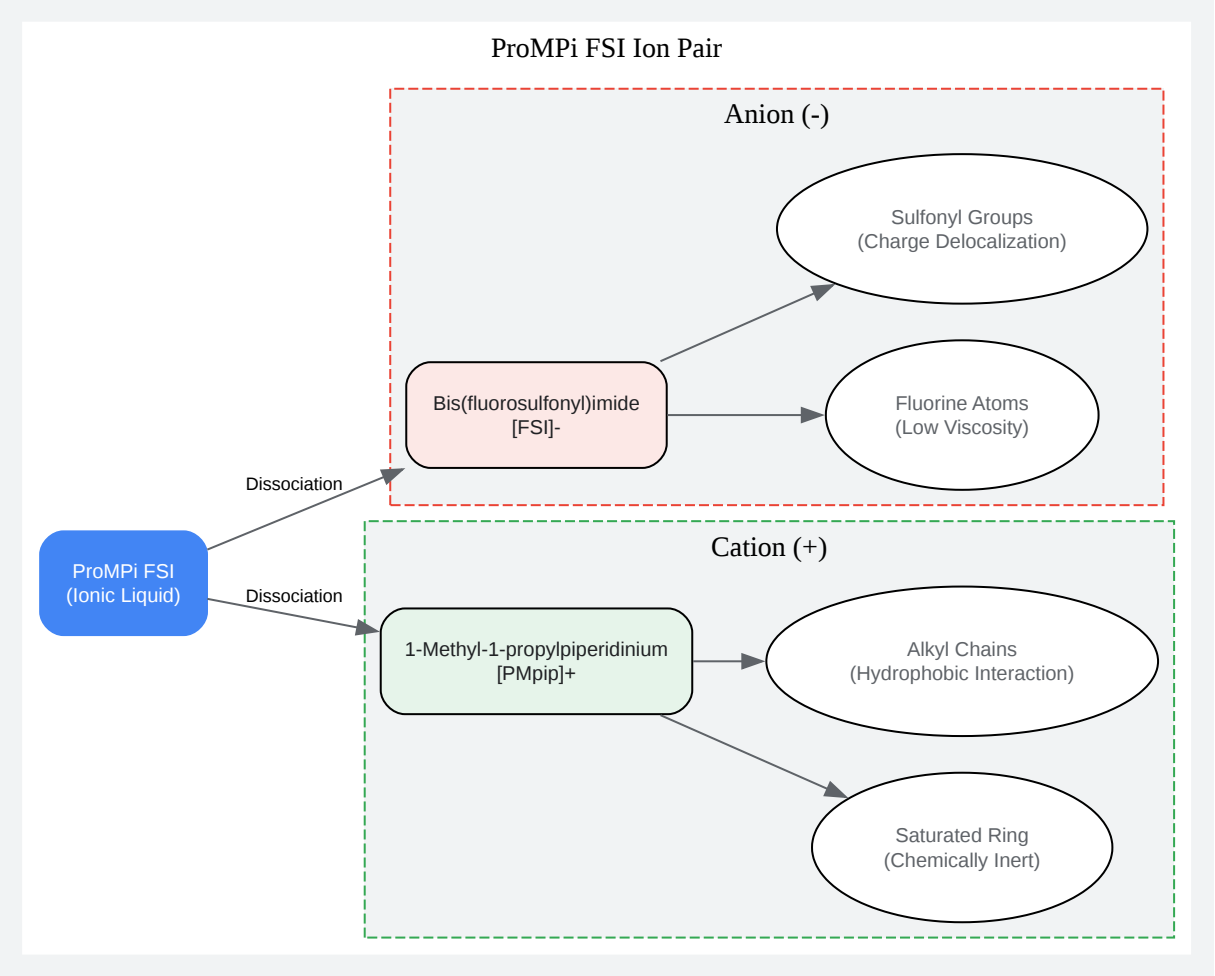
- Low Viscosity: The smaller size of the fluorine atoms (vs.

) results in lower viscosity, enhancing mass transport—critical for biosensor response times.
- Hydrolytic Stability: While sensitive, [FSI] is sufficiently stable in controlled environments, providing a wide electrochemical window for sensing applications.

Structural Visualization

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The following diagram illustrates the dissociation and structural components of ProMPi FSI.



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Figure 1: Structural decomposition of ProMPi FSI highlighting functional moieties relevant to bio-interaction.

Mechanisms of Action in Drug Development[1]

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ProMPi FSI is not a passive solvent; it actively participates in molecular interactions. We focus here on two primary pathways: Insulin Stabilization and Electrochemical Transduction.

Pathway A: Inhibition of Insulin Fibrillation

Insulin is prone to unfolding and aggregating into amyloid fibrils, a major challenge in formulation. ProMPi FSI acts as a "molecular chaperone" mimic.

- Mechanism: The hydrophobic alkyl chains of the [PMpip] cation interact with the hydrophobic core of insulin monomers.
- Effect: This interaction sterically hinders the protein-protein association required for nucleation, effectively "capping" the insulin in its native state without denaturing it.
- Significance: Enables high-concentration insulin formulations (e.g., for pumps) with extended shelf life.

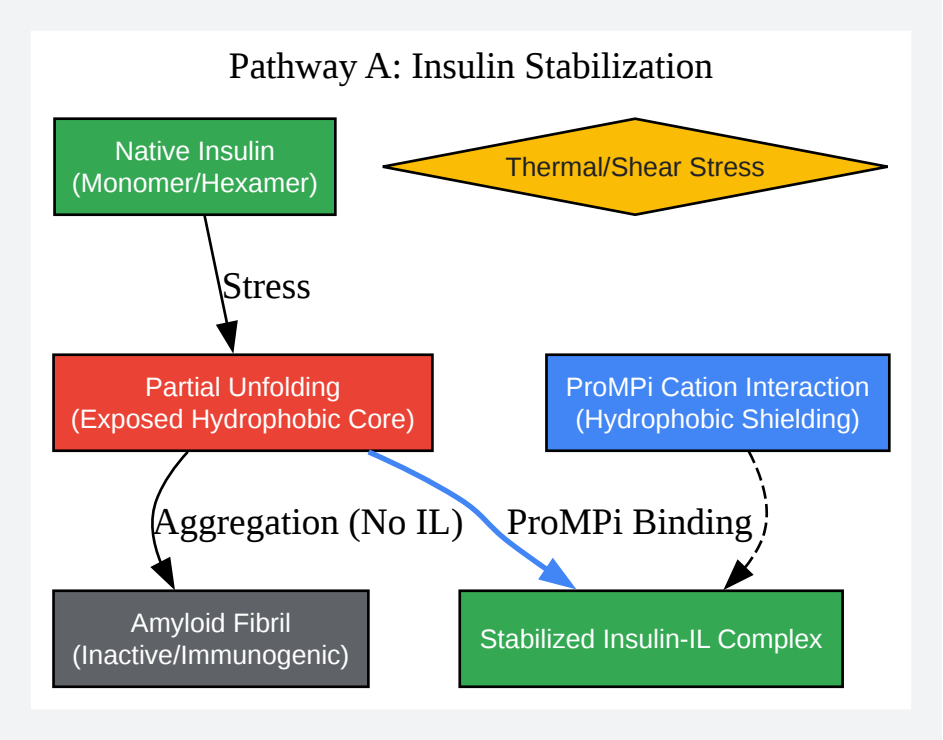
Pathway B: Electrochemical Signal Transduction (Biosensors)

In glucose or insulin biosensors, ProMPi FSI serves as the electrolyte medium.

- Mechanism: Its high ionic conductivity facilitates the electron transfer between the enzyme active site (e.g., Glucose Oxidase) and the electrode surface.
- Advantage: Unlike aqueous buffers, ProMPi FSI does not evaporate, allowing for stable, long-term continuous monitoring (CGM) devices.

Interaction Pathway Diagram

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Figure 2: Mechanism of ProMPi FSI in preventing insulin fibrillation via hydrophobic shielding.

Experimental Protocols

Protocol 4.1: Synthesis of High-Purity ProMPi FSI

For pharmaceutical applications, purity is paramount. Halide impurities (Cl-, Br-) must be <10 ppm to prevent protein denaturation.

Materials:

- 1-methyl-1-propylpiperidinium bromide ([PMpip][Br])
- Lithium bis(fluorosulfonyl)imide (LiFSI)
- Deionized water (18.2 MΩ·cm)
- Dichloromethane (DCM)

Workflow:

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- Metathesis: Dissolve equimolar amounts of [PMpip][Br] and LiFSI in minimal distilled water. Stir for 4 hours at room temperature. A biphasic system will form (ProMPi FSI is hydrophobic).
- Extraction: Extract the lower ionic liquid layer using DCM.
- Washing: Wash the DCM phase with deionized water 5–7 times.
  - Validation: Test the aqueous wash with

    . Absence of precipitate indicates removal of Bromide ions.
- Drying: Evaporate DCM under reduced pressure. Dry the resulting IL in a vacuum oven at 60°C for 24 hours to remove trace water.
- Characterization: Confirm structure via

  NMR and

  NMR.

Protocol 4.2: Insulin Stability Assay in ProMPi FSI

Objective: Quantify the anti-fibrillation effect.

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Step	Action	Rationale
1	Preparation	Dissolve Human Insulin (2 mg/mL) in PBS (Control) and PBS + 10% wt ProMPi FSI.
2	Stress Induction	Incubate samples at 60°C with agitation (300 rpm) to accelerate fibrillation.
3	Detection	Add Thioflavin T (ThT) dye (20 µM). ThT fluoresces only when bound to amyloid fibrils.
4	Measurement	Monitor Fluorescence ( ) over 24 hours.
5	Analysis	Plot fluorescence vs. time. A delayed "lag phase" in the IL sample indicates stabilization.

Quantitative Data Summary

The following table summarizes the physical properties of ProMPi FSI compared to standard ionic liquids, highlighting its suitability for bio-applications.

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Property	ProMPi FSI	BMP TFSI (Standard)	Relevance to Pharma
Viscosity (25°C)	~45 mPa·s	~85 mPa·s	Lower viscosity = faster sensor response & easier injection.
Conductivity	~8.5 mS/cm	~3.0 mS/cm	Higher conductivity = higher sensitivity in electrochemical sensors.
Hydrophobicity	Moderate	High	Balanced to dissolve organic drugs while interacting with proteins.
Anion Size	Small (FSI)	Large (TFSI)	Smaller ions diffuse faster in membrane systems.

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(Note: "ProMPi" is a specific trade abbreviation used in electrochemistry. In biological literature, this cation is often referred to as [PMpip] or [Pip13]. Researchers should use the IUPAC name

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for broad literature searches.)

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- 2. Full text of "The Lowell courier" [archive.org]
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